

# Uridine Monophosphate Disodium: A Modulator of Mitochondrial Biogenesis

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## Compound of Interest

Compound Name: *Uridine monophosphate disodium*

Cat. No.: *B7803349*

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## Introduction

Mitochondrial biogenesis, the process of generating new mitochondria, is a critical cellular mechanism for maintaining energy homeostasis and cellular health. Dysregulation of this process is implicated in a wide range of pathologies, including neurodegenerative diseases, metabolic disorders, and age-related decline in function. Emerging evidence suggests that uridine monophosphate (UMP) disodium, a salt of the pyrimidine nucleotide uridine monophosphate, may play a significant role in modulating mitochondrial biogenesis. This technical guide provides a comprehensive overview of the current understanding of the effects of UMP disodium on mitochondrial biogenesis, with a focus on the underlying signaling pathways, experimental evidence, and relevant methodologies for its investigation.

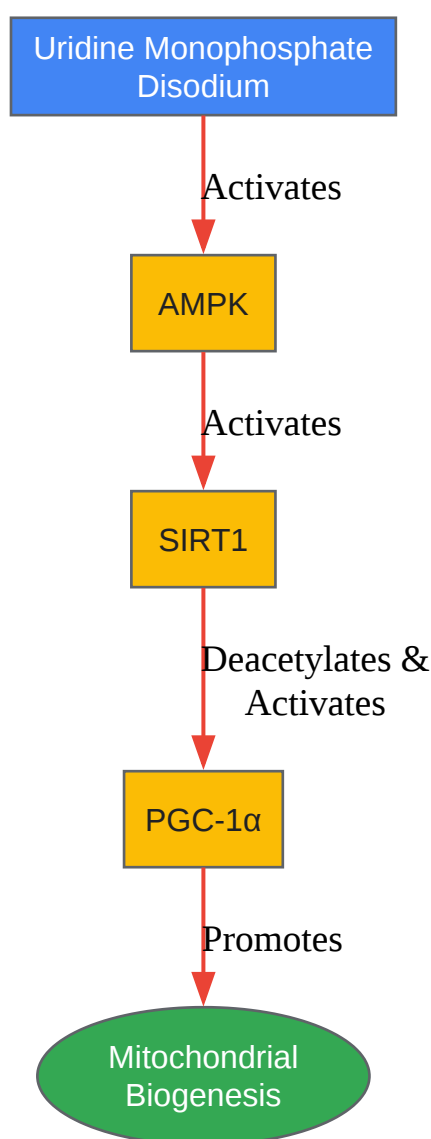
## Core Signaling Pathways

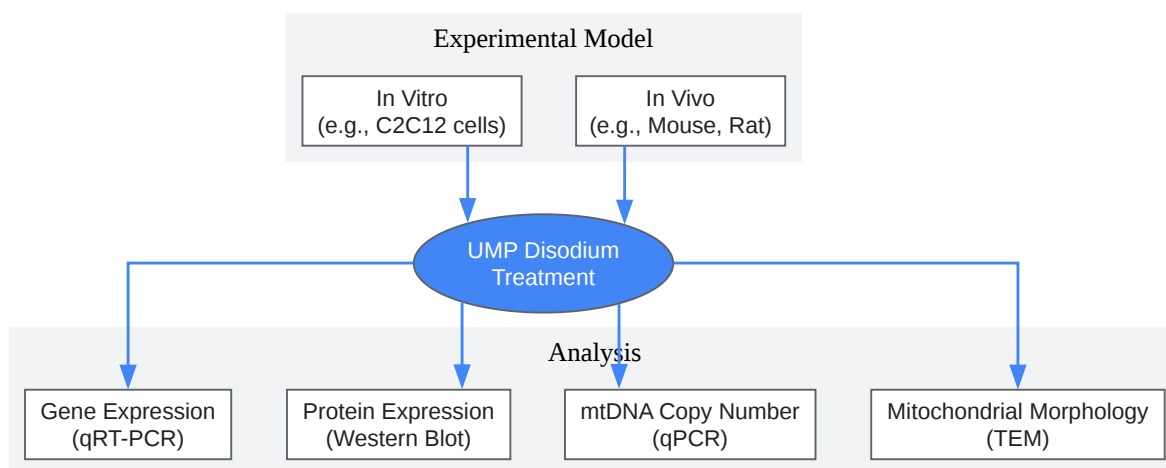
**Uridine monophosphate disodium** appears to exert its effects on mitochondrial biogenesis primarily through the activation of two key signaling cascades: the PGC-1 $\alpha$ /NRF1 pathway and the SIRT1/AMPK pathway.

### The PGC-1 $\alpha$ /NRF1 Signaling Pathway

Peroxisome proliferator-activated receptor-gamma coactivator-1 alpha (PGC-1 $\alpha$ ) is a master regulator of mitochondrial biogenesis.<sup>[1]</sup> Upon activation, PGC-1 $\alpha$  co-activates nuclear

respiratory factor 1 (NRF1). NRF1, in turn, activates the transcription of nuclear genes encoding mitochondrial proteins, including mitochondrial transcription factor A (TFAM), which is essential for the replication and transcription of mitochondrial DNA (mtDNA).[1] Studies have shown that uridine and its derivatives can increase the expression of both Ppargc1a (the gene encoding PGC-1 $\alpha$ ) and Nrf1.[2][3]





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